

1-Iodo-2-methylundecane: A Potential Human Metabolite in Cancer Metabolism

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Iodo-2-methylundecane

Cat. No.: B1195011

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

1-Iodo-2-methylundecane is a halogenated, branched-chain alkane that has been identified as a human metabolite, particularly noted in the context of cancer metabolism. Its presence in human biospecimens suggests endogenous metabolic pathways that can process such long-chain iodinated hydrocarbons. This technical guide provides a comprehensive overview of the current understanding and putative metabolic pathways of **1-Iodo-2-methylundecane**, detailed experimental protocols for its analysis, and a discussion of its potential significance in cancer research and drug development. Given the limited direct research on this specific molecule, this guide synthesizes information from the metabolism of analogous compounds, including iodoalkanes and branched-chain alkanes, to provide a robust theoretical framework.

Putative Metabolic Pathways

The metabolism of **1-Iodo-2-methylundecane** in humans has not been explicitly elucidated in the scientific literature. However, based on the known metabolic fates of similar chemical structures, several key pathways can be proposed. These primarily involve cytochrome P450-mediated oxidation and dehalogenation, as well as conjugation reactions.

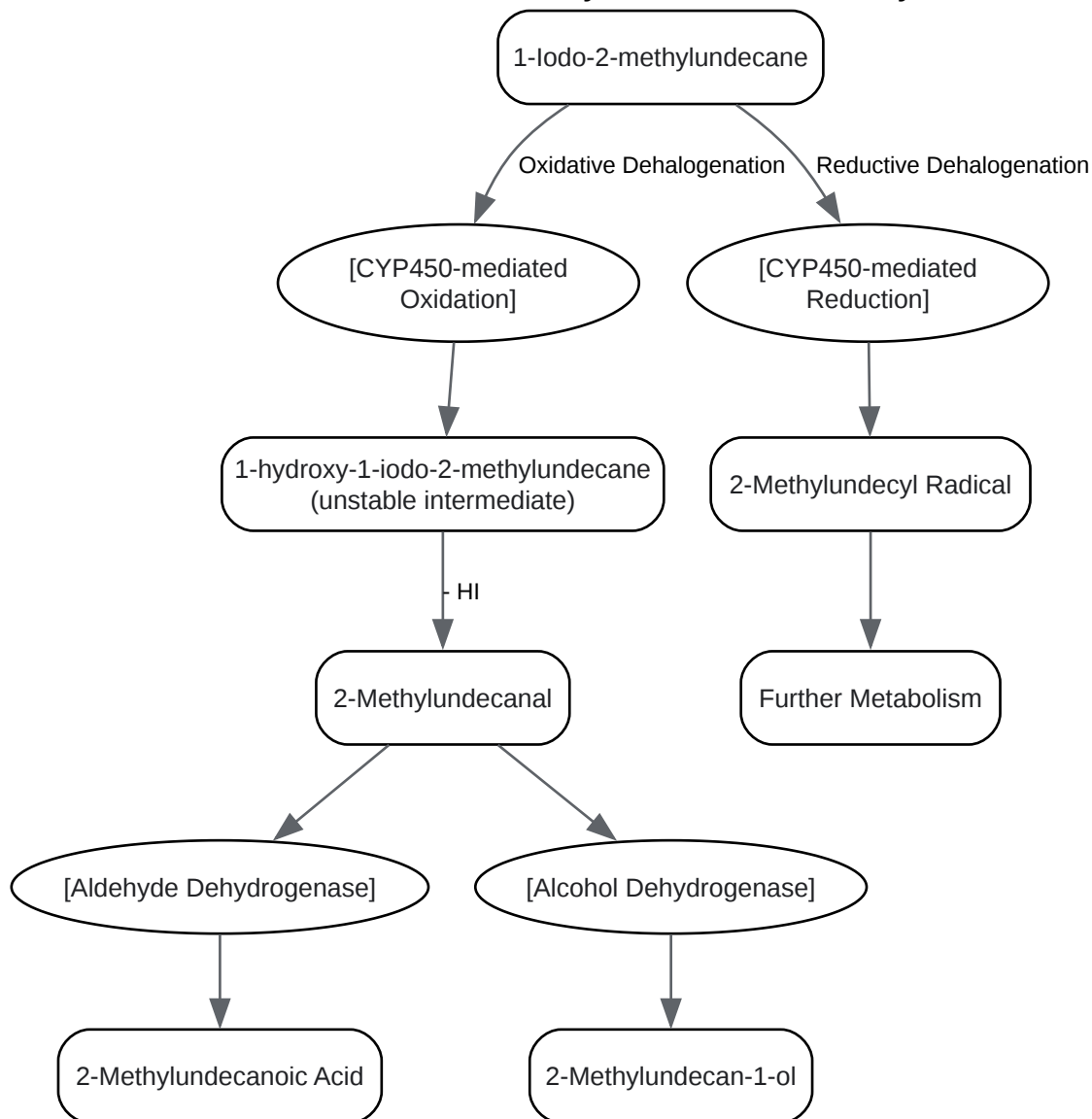
Phase I Metabolism: Oxidation and Dehalogenation

The initial steps in the metabolism of halogenated alkanes are typically catalyzed by cytochrome P450 (CYP) enzymes, with CYP2E1 being a key player in the bioactivation of such compounds.^{[1][2]} Two primary mechanisms are plausible:

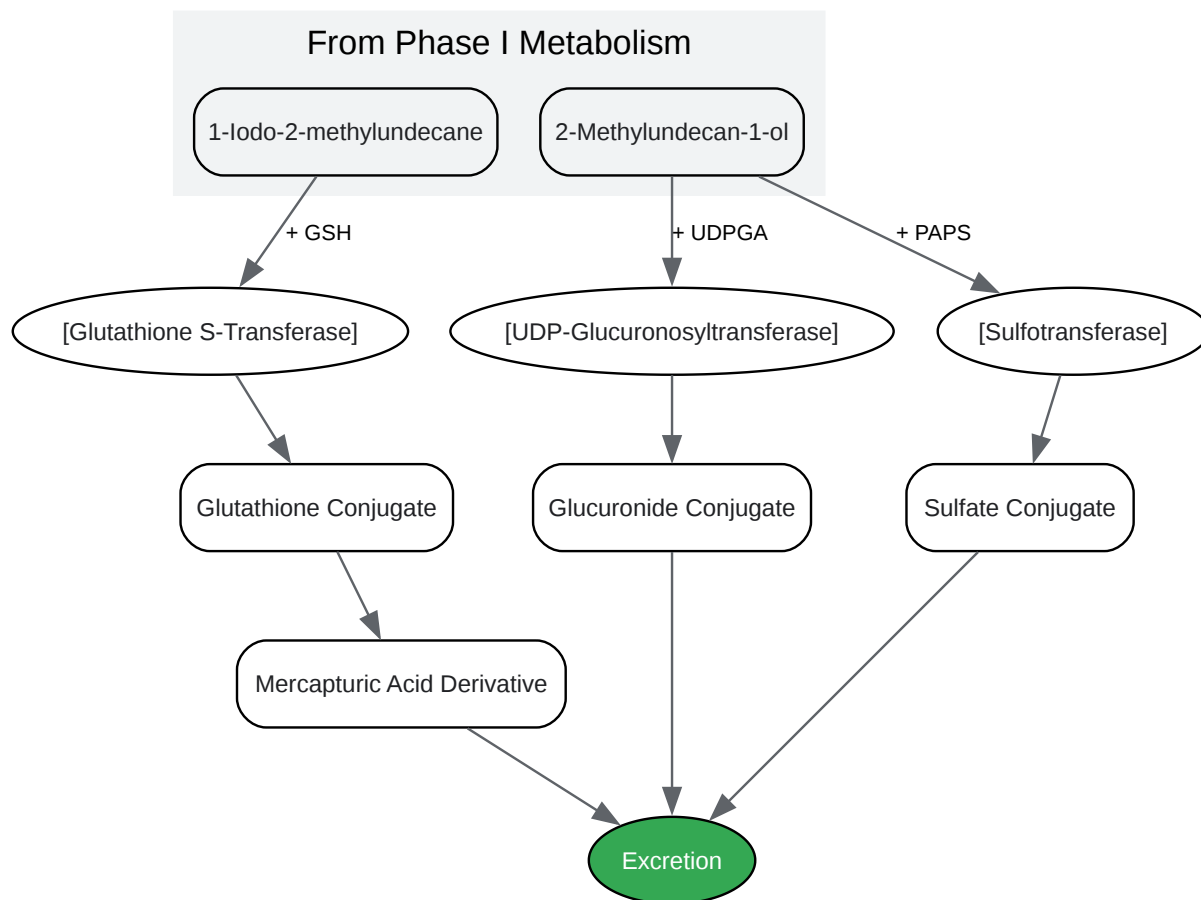
- **Oxidative Dehalogenation:** The CYP enzyme system can hydroxylate the carbon atom bearing the iodine, leading to an unstable intermediate that spontaneously eliminates hydrogen iodide (HI) to form an aldehyde, 2-methylundecanal. This aldehyde can then be further oxidized to 2-methylundecanoic acid or reduced to 2-methylundecan-1-ol.
- **Reductive Dehalogenation:** Under anaerobic or low-oxygen conditions, CYP enzymes can catalyze the reductive cleavage of the carbon-iodine bond, forming a 2-methylundecyl radical.^[3] This radical can then be further metabolized.

The branched-chain nature of the molecule suggests that omega-oxidation (oxidation at the terminal methyl group) and subsequent beta-oxidation are also possible, analogous to the metabolism of other branched-chain alkanes.^{[4][5][6]}

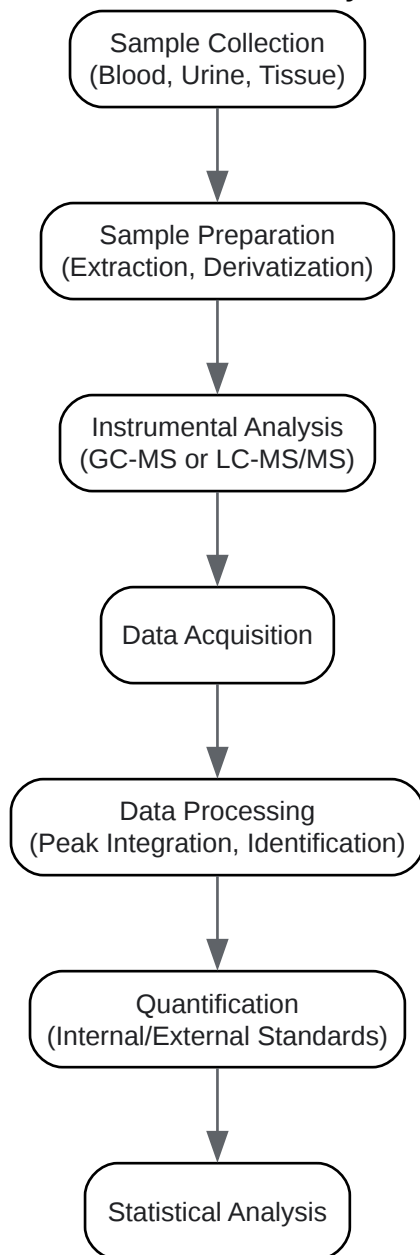
Putative Phase I Metabolic Pathways of 1-Iodo-2-methylundecane



Putative Phase II Conjugation Pathways



General Workflow for 1-Iodo-2-methylundecane Analysis



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- To cite this document: BenchChem. [1-Iodo-2-methylundecane: A Potential Human Metabolite in Cancer Metabolism]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195011#1-iodo-2-methylundecane-as-a-human-metabolite]

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